

Technical Guide: Solubility Profile & Applications of (+)-2-Octylamine Hydrochloride

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Compound of Interest

Compound Name: (+)-2-Octylamine hydrochloride

CAS No.: 61289-25-6

Cat. No.: B12778346

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Executive Summary

(+)-2-Octylamine hydrochloride (CAS: [Specific to enantiomer if available, else 142-95-0 for racemate context]) is the hydrochloride salt of (S)-(+)-2-aminooctane. As a chiral ammonium salt possessing a medium-length aliphatic chain (C8), it exhibits a distinct amphiphilic solubility profile. It is highly soluble in polar protic solvents, moderately soluble in chlorinated hydrocarbons, and practically insoluble in non-polar aliphatic hydrocarbons and ethers.

Its primary utility lies in chiral resolution, where its solubility differentials are exploited to separate racemic acids. This guide provides a definitive solubility landscape, thermodynamic mechanisms, and validated protocols for researchers utilizing this compound in drug development and asymmetric synthesis.

Part 1: Physicochemical Identity & Properties[1][2]

The solubility behavior of **(+)-2-Octylamine hydrochloride** is governed by the competition between its ionic headgroup (

) and its lipophilic octyl tail.

Property	Specification
IUPAC Name	(S)-Octan-2-amine hydrochloride
Common Name	(+)-2-Octylamine HCl
Molecular Formula	
Molecular Weight	165.70 g/mol
Physical State	White crystalline solid
Chirality	(S)-Enantiomer (Dextrorotatory)
Melting Point	~198°C (varies by enantiomeric purity)
Hygroscopicity	Moderate (requires desiccated storage)

Structural Solubility Logic

- Ionic Head ([NH3+]): Drives solubility in high-dielectric solvents (Water, MeOH) via ion-dipole interactions.
- Lipophilic Tail ((CH2)7): Provides van der Waals interactions, allowing solubility in intermediate polarity solvents (CHCl₃, DCM) and preventing dissolution in highly polar salt solutions (salting out).

Part 2: Solubility Landscape

The following data categorizes solvent compatibility based on experimental observations of analogous medium-chain amine hydrochlorides.

Qualitative Solubility Table

Solvent Class	Specific Solvent	Solubility Rating	Mechanism
Polar Protic	Water	High (>100 mg/mL)	Strong ion-dipole hydration.
Methanol	High	Solvation of ionic pair; H-bonding.	
Ethanol	High	Good balance for recrystallization.	
Isopropanol	Moderate	Decreased dielectric constant reduces solubility.	
Chlorinated	Dichloromethane (DCM)	Moderate to High	Lipophilic tail interaction dominates.
Chloroform	Moderate	Useful for liquid-liquid extraction.	
Polar Aprotic	DMSO / DMF	High	Strong cation solvation.
Acetone	Low	Often used as an antisolvent.	Lack of solvation energy for ions.
Ethers	Diethyl Ether	Insoluble	
THF	Low	Marginally better than ether, but poor.	
Hydrocarbons	Hexane / Heptane	Insoluble	Total polarity mismatch.
Toluene	Very Low	Soluble only at high temperatures.	

Thermodynamic Mechanism of Dissolution

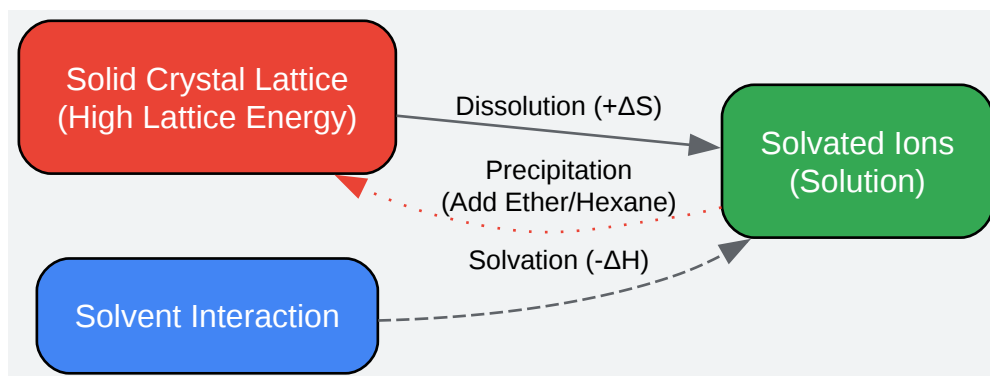
The dissolution of (+)-2-Octylamine HCl in organic solvents follows a specific thermodynamic pathway. The crystal lattice energy is high due to electrostatic forces between ammonium and chloride ions.

- Enthalpy of Solvation (

): In alcohols, the formation of H-bonds with the chloride ion and the ammonium protons compensates for the lattice energy.

- Entropy Factor (

): The flexible octyl chain gains rotational freedom in solution, driving dissolution in solvents that can accommodate the non-polar tail (like DCM or hot ethanol).



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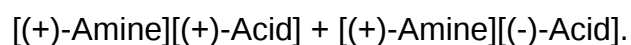
Figure 1: Thermodynamic cycle of amine salt dissolution. Solubility is achieved when solvation energy overcomes lattice energy.

Part 3: Applications in Chiral Resolution

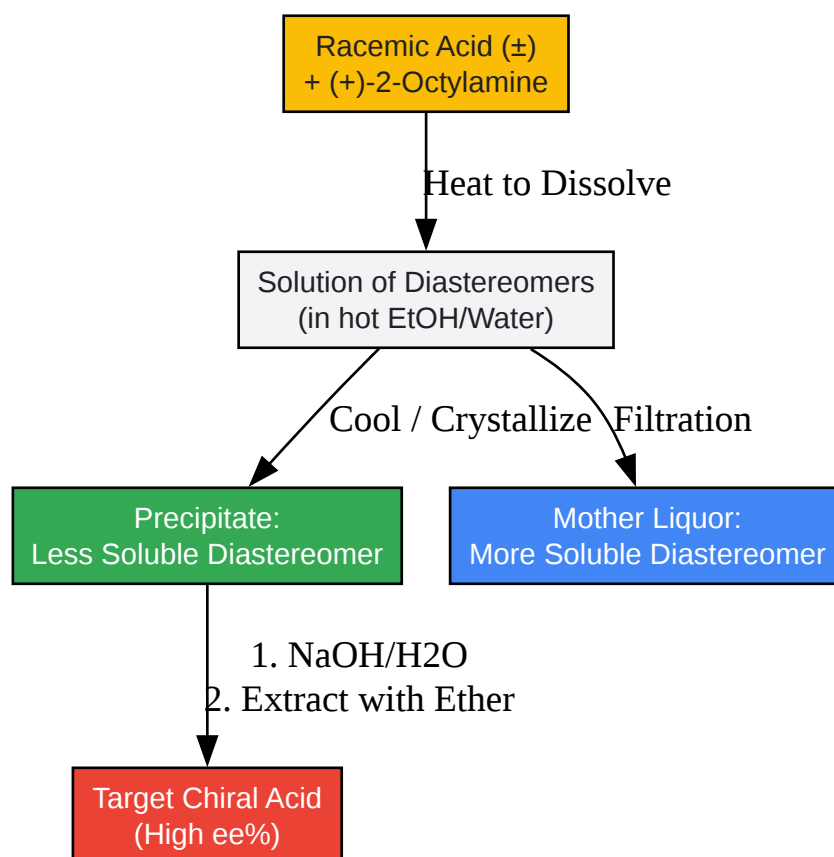
The primary application of (+)-2-Octylamine HCl is as a Resolving Agent. It reacts with racemic acids to form diastereomeric salts, which have distinct solubility profiles.

The Resolution Workflow

- Salt Formation: (+)-Amine + (±)-Acid



- Fractional Crystallization: The two diastereomers differ in solubility (usually in Ethanol or Water).
- Liberation: The less soluble salt crystallizes out; the free acid is recovered by acidification.



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Figure 2: Chiral resolution workflow utilizing solubility differentials of 2-octylamine salts.

Part 4: Experimental Protocols

Protocol A: Recrystallization (Purification)

Objective: Purify (+)-2-Octylamine HCl to remove impurities or increase enantiomeric excess.

- Dissolution: Place 5.0 g of crude (+)-2-Octylamine HCl in a 100 mL Erlenmeyer flask.
- Solvent Addition: Add absolute Ethanol (approx. 15-20 mL) and heat to boiling (~78°C) until fully dissolved.

- Filtration: If insoluble particles remain, filter the hot solution through a pre-heated glass funnel.
- Crystallization:
 - Remove from heat.
 - Slowly add Diethyl Ether (antisolvent) dropwise until a faint turbidity persists.
 - Allow the solution to cool to room temperature, then place in a fridge (4°C) for 12 hours.
- Collection: Filter the white crystals via vacuum filtration. Wash with cold 1:1 Ethanol/Ether.
- Drying: Dry in a vacuum oven at 50°C for 4 hours.

Protocol B: Gravimetric Solubility Determination

Objective: Determine exact solubility in a specific organic solvent (e.g., DCM).

- Saturation: Add excess (+)-2-Octylamine HCl to 10 mL of the target solvent in a sealed vial.
- Equilibration: Shake/stir at a constant temperature (25°C) for 24 hours.
- Sampling: Stop stirring and allow solids to settle for 1 hour.
- Measurement:
 - Pipette 2.0 mL of the clear supernatant into a pre-weighed vial ().
 - Evaporate the solvent under a stream of nitrogen or rotary evaporation.
 - Dry the residue to constant weight ().
- Calculation:

References

- PubChem.Compound Summary for CID 67346: Octylamine Hydrochloride. National Library of Medicine. Available at: [\[Link\]](#)
- Kozma, D.CRC Handbook of Optical Resolutions via Diastereomeric Salt Formation. CRC Press, 2001. (Standard text for resolving agent solubilities).
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